

A Comprehensive Technical Guide to 2-Butanone, 4-methoxy-

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Compound of Interest

Compound Name: 2-Butanone, 4-methoxy-

Cat. No.: B1360277

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This technical guide provides a detailed overview of **2-Butanone, 4-methoxy-**, a chemical compound with applications in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Identity and Properties

2-Butanone, 4-methoxy-, also known as 4-methoxybutan-2-one, is a ketone and an ether.[1]
[2] It is a colorless liquid at room temperature.[3]

Synonyms

A variety of synonyms are used to identify this compound in chemical literature and databases:

- 4-METHOXY-2-BUTANONE[1][4]
- 4-methoxybutan-2-one[1][2]
- 4-METHOXY-BUTAN-2-ONE[1]
- 2-Methoxyethylmethyl ketone[5]
- NSC 20545[2]

Physicochemical Data

The following table summarizes the key quantitative data for **2-Butanone, 4-methoxy-**.

Property	Value	Source(s)
IUPAC Name	4-methoxybutan-2-one	[2][6]
CAS Number	6975-85-5	[1][2][6][7]
Molecular Formula	C5H10O2	[1][2][3][6][7]
Molecular Weight	102.133 g/mol	[1][7]
Density	0.891 g/cm ³	[3]
Boiling Point	126.9°C at 760 mmHg	[3]
Melting Point	approx. -86°C	[3]
Flash Point	25.5°C	[3]
InChI Key	DRWOJIXBYNGGW-UHFFFAOYSA-N	[6][7]
SMILES	<chem>CC(=O)CCOC</chem>	[2][7]

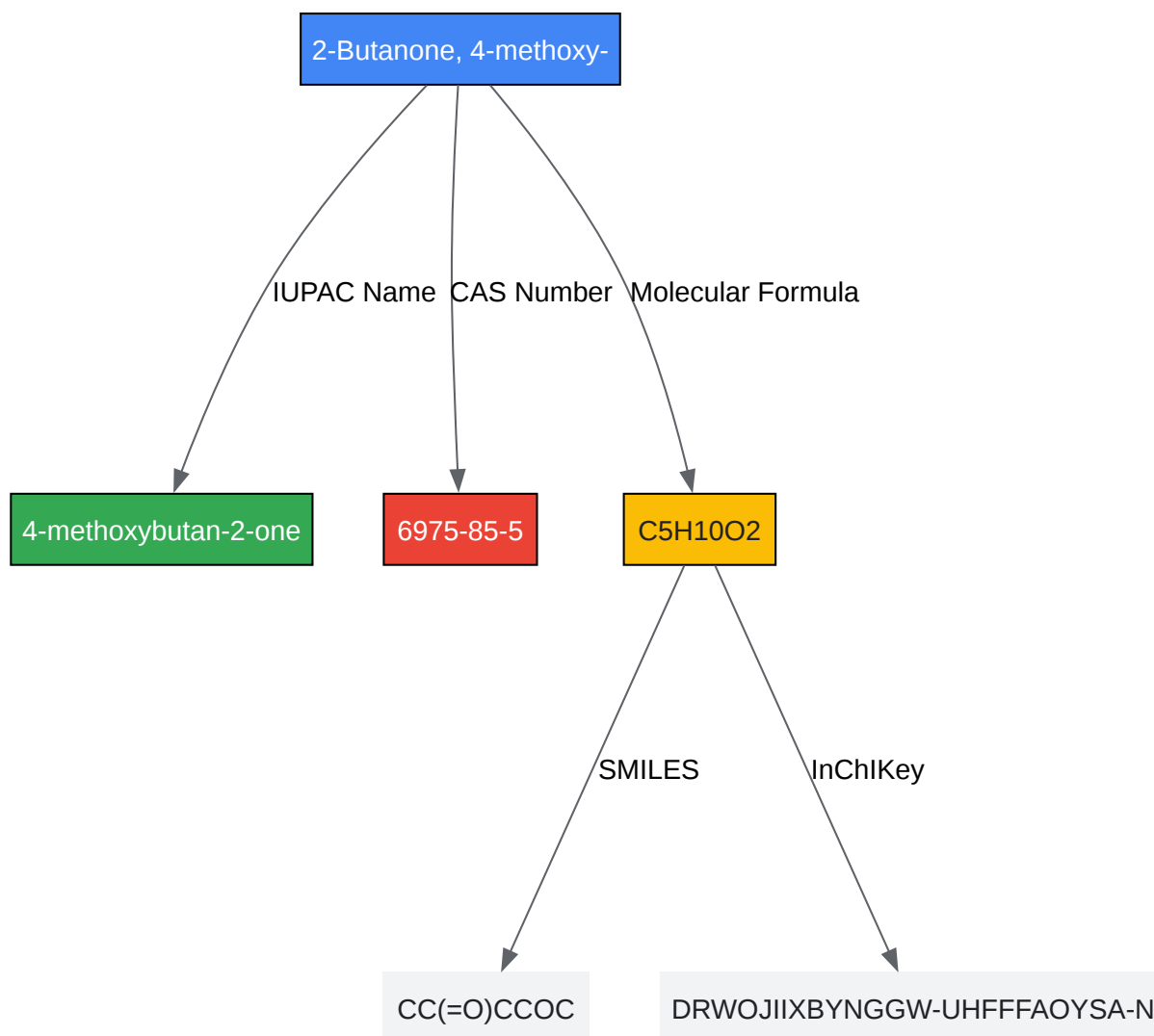
Experimental Protocols

Detailed experimental protocols for the synthesis or biological application of **2-Butanone, 4-methoxy-** are not extensively available in the public domain. However, synthesis methods for structurally related compounds, such as 4,4-dimethoxy-2-butanone, have been described. These methods often involve the reaction of a sodium butanone enol with a methanol solution containing a strong acid like concentrated sulfuric acid, followed by distillation to purify the product.[8] For instance, one patented method for synthesizing 4,4-dimethoxy-2-butanone involves the Claisen ester condensation of ethyl formate and acetone with liquid sodium methoxide to prepare the sodium butanone enol.[8]

Logical Relationship Diagram

The following diagram illustrates the key identifiers and structural representations for **2-Butanone, 4-methoxy-**.

Identifiers for 2-Butanone, 4-methoxy-

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Key Identifiers and Structural Information

Biological Activity and Applications

Information regarding specific signaling pathways or extensive biological activities of **2-Butanone, 4-methoxy-** is limited. It is primarily utilized as an intermediate and solvent in organic synthesis.[3] Research on related compounds, such as 4-(4-methoxyphenyl)-2-butanone, has explored their potential as antioxidant agents.[9] However, it is crucial to note that these findings do not directly extrapolate to **2-Butanone, 4-methoxy-**. Further research is required to elucidate the biological profile and potential applications of this specific compound in drug development and other scientific fields.

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